

Carbostyryl 165 molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbostyryl 165

Cat. No.: B1606466

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In-Depth Technical Guide to Carbostyryl 165

This technical guide provides a comprehensive overview of **Carbostyryl 165**, a fluorescent dye with applications in scientific research. The document is tailored for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, experimental applications, and molecular characteristics.

Core Molecular Information

Carbostyryl 165, scientifically known as 7-(dimethylamino)-4-methyl-2(1H)-quinolinone, is a member of the carbostyryl family of compounds, which are derivatives of quinolin-2(1H)-one. Its distinct structure imparts fluorescent properties that are leveraged in various detection and imaging methodologies.

Table 1: Molecular Formula and Weight of **Carbostyryl 165**

Property	Value
Molecular Formula	C ₁₂ H ₁₄ N ₂ O[1][2][3]
Molecular Weight	202.25 g/mol [1][2][3]
CAS Number	26078-23-9[1][2]
IUPAC Name	7-(dimethylamino)-4-methyl-1H-quinolin-2-one
Synonyms	7-DIMETHYLAMINO-4-METHYLCARBOSTYRIL, 7-(dimethylamino)-4-methyl-2-quinolone[1]

Physicochemical and Fluorescent Properties

Carbostyryl 165 is characterized as a yellow, glittering, fine crystalline powder. Its utility as a fluorescent probe is defined by its specific excitation and emission spectra.

Table 2: Physicochemical and Fluorescent Data for **Carbostyryl 165**

Property	Value
Appearance	Yellow glittering fine crystalline powder
Melting Point	265-266 °C[4]
Boiling Point (estimate)	406.4 °C at 760 mmHg[4]
Flash Point (estimate)	199.6 °C[1]
Solubility	10 mM in DMSO[2]
Excitation Wavelength (Ex)	351/364 nm[2]
Emission Wavelength (Em)	>400 nm[2]

Experimental Applications and Protocols

The primary application of **Carbostyryl 165** stems from its nature as an electronically neutral fluorescent dye. While specific, detailed experimental protocols for **Carbostyryl 165** are not

extensively published, general methodologies for similar fluorescent dyes in cell imaging can be adapted.

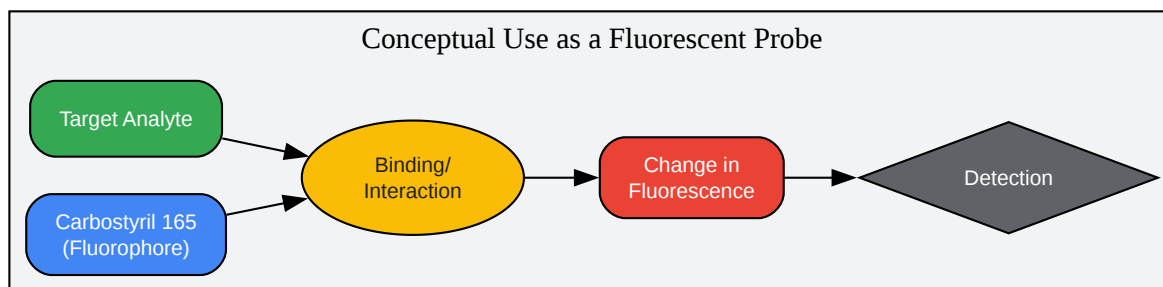
General Staining Protocol for Live and Fixed Cells

A general protocol, based on the use of structurally related fluorescent probes, can be employed for cell staining with **Carbostyryl 165**. Optimization of probe concentration and incubation times is recommended for specific cell types and experimental conditions.

- **Preparation of Staining Solution:** Prepare a stock solution of **Carbostyryl 165** in DMSO. For working solutions, dilute the stock in an appropriate buffer (e.g., PBS for fixed cells, serum-free medium for live cells) to a final concentration of 1-10 μM .
- **Cell Staining:**
 - **For Live Cells:** Incubate cells with the staining solution for 15-60 minutes at 37°C.
 - **For Fixed Cells:** After fixation and permeabilization, incubate cells with the staining solution for 15-30 minutes at room temperature.
- **Washing:** To remove excess probe, wash the cells two to three times with the appropriate buffer.
- **Imaging:** Mount the samples and visualize using a fluorescence microscope equipped with suitable filters for the excitation and emission wavelengths of **Carbostyryl 165**.

Signaling Pathways and Conceptual Frameworks

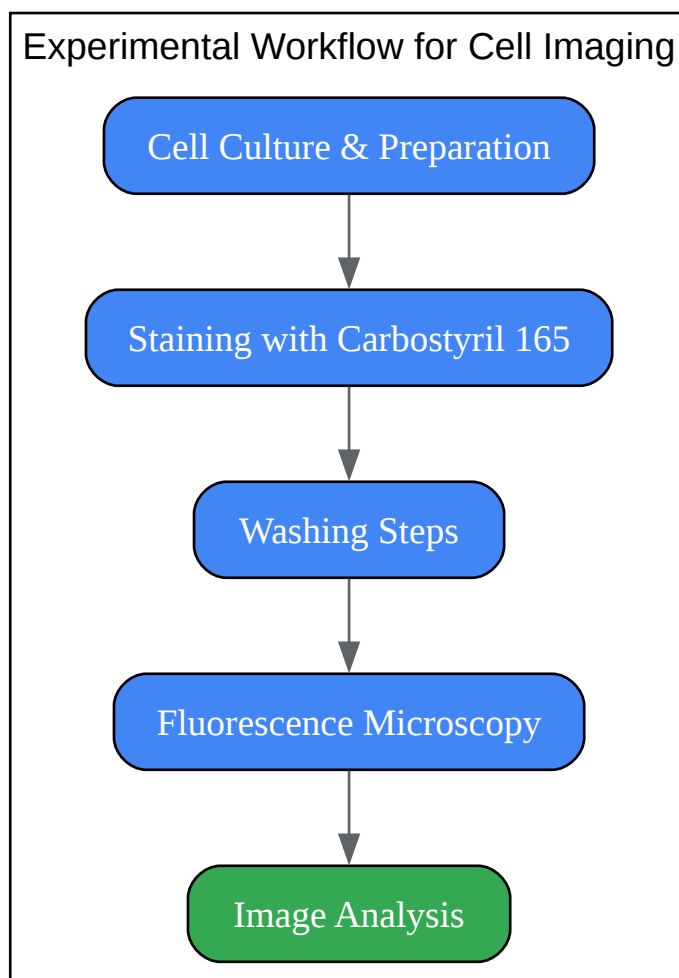
Currently, there is no direct evidence in the reviewed literature linking **Carbostyryl 165** to specific signaling pathways. Its function is primarily as a reporter molecule rather than a modulator of cellular signaling. The conceptual basis for its application as a fluorescent probe is illustrated below.



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Caption: General principle of a fluorescent probe application.

The experimental workflow for utilizing a fluorescent dye like **Carbostyryl 165** in a cell imaging context follows a standardized procedure.



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Caption: A typical workflow for cell staining and imaging experiments.

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- To cite this document: BenchChem. [Carbostyryl 165 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606466#carbostyryl-165-molecular-weight-and-formula]

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